

# Lincomycin hydrochloride monohydrate analytical standard

**Author:** Smolecule Technical Support Team. **Date:** February 2026

## Compound Focus: Lincomycin hydrochloride monohydrate

CAS No.: 7179-49-9

Cat. No.: S533200

[Get Quote](#)

## Chemical Profile & Key Properties

The table below summarizes the fundamental identifying information and physicochemical characteristics of **Lincomycin Hydrochloride Monohydrate**.

Property	Description
Chemical Name	Methyl 6,8-dideoxy-6-(1-methyl- <i>trans</i> -4-propyl-L-2-pyrrolidinecarboxamido)-1-thio-D- <i>erythro</i> - $\alpha$ -D-galacto-octopyranoside monohydrochloride monohydrate [1]
Molecular Formula	$C_{18}H_{34}N_2O_6S \cdot HCl \cdot H_2O$ [2] [1]
CAS Number	7179-49-9 [3] [2] [4]
Molecular Weight	461.01 g/mol [2] [1] [4]
Appearance	White or practically white, crystalline powder; odorless or with a faint odor [1]
Solubility	Freely soluble in water; soluble in dimethylformamide; very slightly soluble in acetone [1]

Property	Description
Storage	Store at 2-8°C; for pharmaceutical secondary standards, store at -10 to -25°C [3] [5]

## Analytical Protocol: HPLC Analysis

High-Performance Liquid Chromatography (HPLC) is a primary technique for the quantification and purity assessment of Lincomycin. The following is a validated method adapted from the literature [6].

## Scope and Applications

This protocol is suitable for analyzing **Lincomycin Hydrochloride Monohydrate** in various matrices, including [3] [5]:

- Pharmaceutical formulations and injectable solutions.
- Veterinary products.
- Reference standard qualification and quality control.

## Experimental Procedure

- **Instrumentation:** Standard HPLC system equipped with a pump, autosampler, column heater, and UV detector.
- **Column:** Apollo C18 (150 mm x 4.6 mm, 5 µm particle size) or equivalent reverse-phase column [6].
- **Mobile Phase:** 8% acetonitrile in **50 mM aqueous phosphoric acid, adjusted to pH 3.0** [6].
- **Flow Rate:** 1.5 mL/min [6].
- **Detection:** UV at **220 nm** [6].
- **Injection Volume:** 20 µL [6].
- **Column Temperature:** Ambient [6].
- **Run Time:** Approximately 15 minutes (Lincomycin retention time ~11.7 minutes) [6].

## Sample and Standard Preparation

- **Standard Stock Solution (1 mg/mL):** Accurately weigh about 46.1 mg of **Lincomycin Hydrochloride Monohydrate** analytical standard (equivalent to ~46.1 mg of lincomycin HCl) into a

50 mL volumetric flask. Dissolve and dilute to volume with mobile phase or water [6].

- **Calibration Standards:** Prepare a series of working standards from the stock solution by dilution to cover a concentration range of **0.1 mg/mL to 1.0 mg/mL** [6].
- **Sample Preparation:** Prepare test samples to fall within the linear range of the calibration curve. For infusion fluids, a simple dilution may be sufficient, while complex matrices may require extraction [6].

## Data Analysis

- **System Suitability:** The relative standard deviation (RSD) for replicate injections of a standard should be **<1%** [6].
- **Calibration Curve:** Plot the peak area of Lincomycin against the known concentration of the standards. The method demonstrates excellent linearity with a correlation coefficient ( $R^2$ ) of  **$\geq 0.999$**  [6].
- **Calculation:** Use the linear regression equation from the calibration curve to calculate the concentration of Lincomycin in unknown samples.

## Stability and Handling Guidelines

Understanding the stability of Lincomycin is critical for accurate analysis and proper storage. Key findings from stability studies are summarized below [7] [6].

Condition	Stability Profile	Recommendations
<b>Aqueous Solutions (at 25°C)</b>	Stable for <b>at least 31 days</b> in 0.9% NaCl, 5% Glucose, 10% Glucose, and Hartmann's solution with <b>&lt;5% degradation</b> [7] [6].	Reconstituted solutions for infusion can be stored for extended periods under controlled conditions.
<b>Effect of pH</b>	<b>Most stable at pH ~4.0</b> (shelf life of 4.59 days at 80°C). Least stable in alkaline conditions and degrades rapidly in hydrogen peroxide [7] [6].	For method development and storage, aim for a slightly acidic environment (pH ~4) for optimal stability.
<b>Forced Degradation</b>	Degrades less rapidly in acid than in base at 60°C [7] [6].	Useful for validating the stability-indicating capability of analytical methods.

## Alternative Protocol: Immunochromatographic Test for Food Analysis

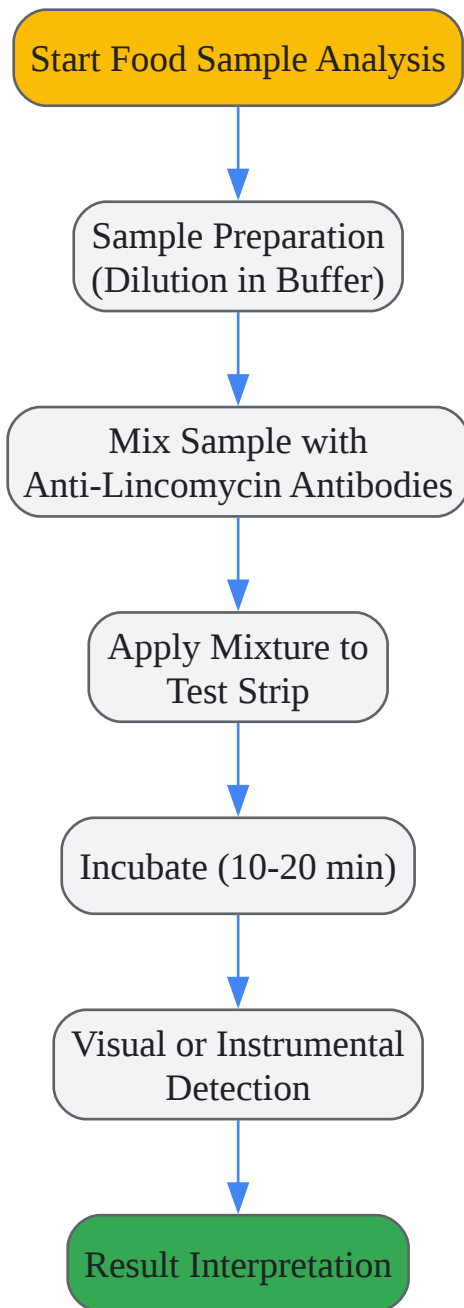
For rapid screening of Lincomycin in foodstuffs (e.g., milk, eggs, honey), an immunochromatographic test system offers a simple and fast alternative [8].

### Principle

This assay is based on an **indirect competitive format**. The sample containing Lincomycin first interacts with specific, non-labeled antibodies in solution. This mixture is then applied to a test strip, where any unbound antibody is captured in the test zone, generating a color signal inversely proportional to the Lincomycin concentration [8].

### Experimental Workflow

The diagram below illustrates the logical workflow for the immunochromatographic analysis of Lincomycin in food samples.



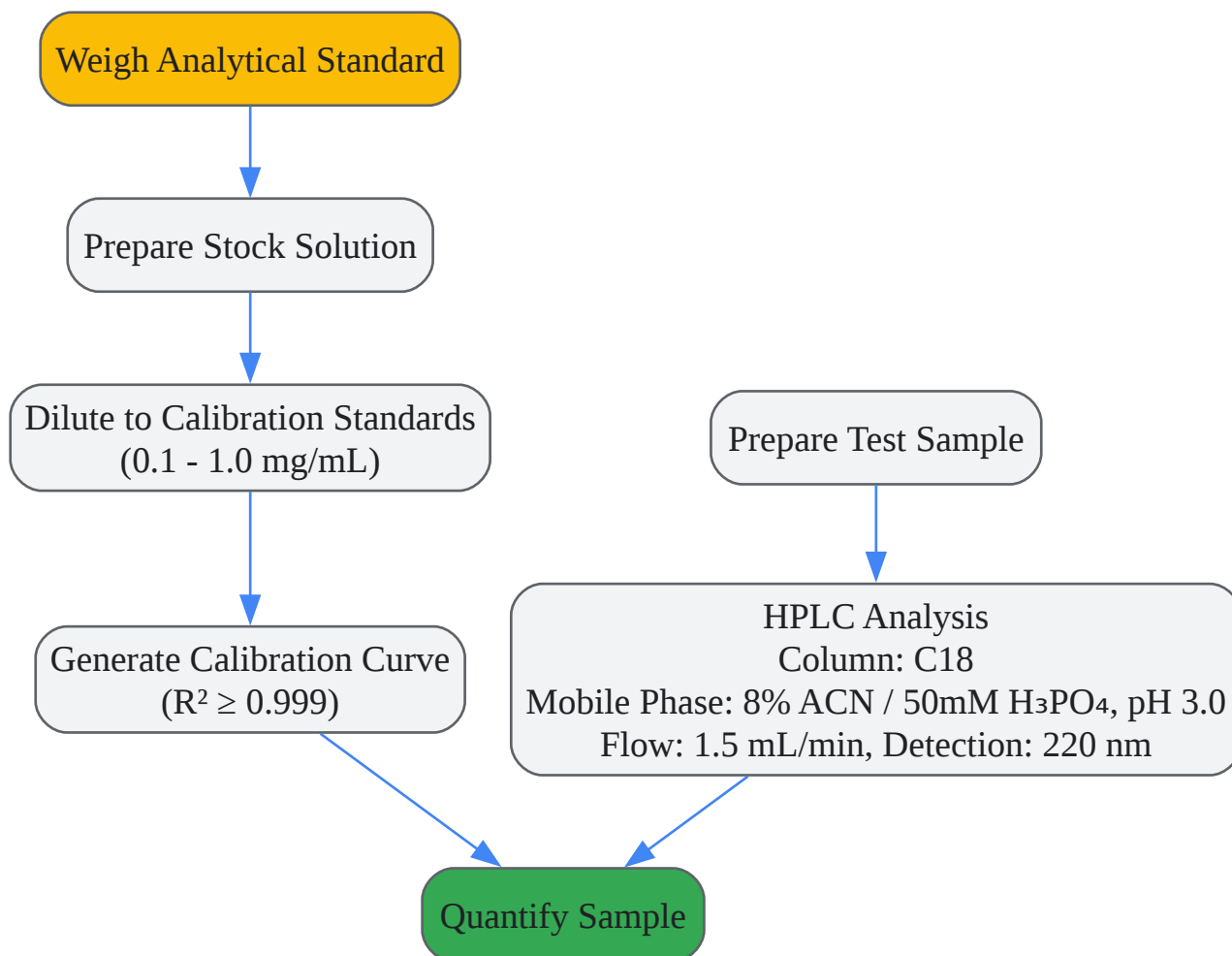
[Click to download full resolution via product page](#)

## Key Performance Metrics [8]

- **Visual Limit of Detection (LOD):** 0.8 ng/mL
- **Instrumental LOD:** 8 pg/mL
- **Analytical Recovery:** Ranges from 85% to 122% in spiked food samples.
- **Cross-Reactivity:** High for Clindamycin (>1%); negligible for other antibiotic classes (<0.1%).

## Visual Workflow for HPLC Analysis

For a clear overview of the HPLC analytical process, the following flowchart outlines the key steps from sample preparation to final quantification.



[Click to download full resolution via product page](#)

## Important Safety Information

- **Hazard Classification:** The solid standard is classified as causing eye irritation, skin irritation, and specific target organ toxicity (respiratory system) upon single exposure [3].
- **Handling:** Wear appropriate personal protective equipment (PPE), including eyeshields, gloves, and an N95 respirator. Avoid creating dust and handle in a well-ventilated area [3].

- **Solution in Methanol:** Note that commercial standard solutions prepared in methanol are highly flammable and toxic if swallowed, in contact with skin, or if inhaled [2].

## Conclusion

**Lincomycin Hydrochloride Monohydrate** is a well-characterized analytical standard with established protocols for precise quantification. HPLC remains the gold standard for accurate determination in pharmaceutical and chemical contexts, while immunochromatographic tests provide an excellent tool for rapid, high-throughput screening in food safety applications. Adherence to the specified storage conditions and stability profiles is essential for maintaining the integrity and validity of analytical results.

### *Need Custom Synthesis?*

Email: [info@smolecule.com](mailto:info@smolecule.com) or [Request Quote Online](#).

## References

1. Lincomycin Injection, USP [dailymed.nlm.nih.gov]
2. Lincomycin hydrochloride monohydrate | C18H37ClN2O7S [hpc-standards.us]
3. Lincomycin VETRANAL , analytical standard 7179-49-9 [sigmaaldrich.com]
4. Lincomycin hydrochloride monohydrate (Standard) [medchemexpress.com]
5. Lincomycin Hydrochloride Pharmaceutical Secondary ... [sigmaaldrich.com]
6. Stability studies of lincomycin hydrochloride in aqueous ... - PMC [pmc.ncbi.nlm.nih.gov]
7. Stability studies of lincomycin hydrochloride in aqueous ... [pubmed.ncbi.nlm.nih.gov]
8. An immunochromatographic test system for the ... [sciencedirect.com]

To cite this document: Smolecule. [Lincomycin hydrochloride monohydrate analytical standard]. Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b533200#lincomycin-hydrochloride-monohydrate-analytical-standard>]

---

## Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

## Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)